

Atrazine-d5 CAS number and safety data sheet

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Compound of Interest

Compound Name: Atrazine-d5

Cat. No.: B024247

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An In-depth Technical Guide to Atrazine-d5

COMPILED FOR: Researchers, scientists, and drug development professionals.

ABSTRACT: This document provides a comprehensive technical overview of **Atrazine-d5**, focusing on its chemical identification, safety data, and handling protocols. It includes detailed information extracted from Safety Data Sheets (SDS) to ensure safe laboratory practices. Quantitative data is presented in structured tables, and procedural workflows are visualized using diagrams for clarity and ease of use.

Chemical Identification


Atrazine-d5 is the deuterated form of Atrazine, a selective herbicide. It is commonly used as an internal standard for the quantification of atrazine in environmental and biological samples by gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS)[1][2].


Identifier	Value	Reference
Chemical Name	6-chloro-N-(ethyl-d5)-N'-(1-methylethyl)-1,3,5-triazine-2,4-diamine	[1][3]
CAS Number	163165-75-1	[4]
Molecular Formula	C ₈ H ₉ D ₅ ClN ₅	
Molecular Weight	220.71 g/mol	
Synonyms	ATR-d ₅ , 2-Chloro-4-(ethylamino-d ₅)-6-(2-propylamino)-s-triazine	

Safety & Hazard Information

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard identification for **Atrazine-d5**. It is crucial to note that many commercially available **Atrazine-d5** standards are supplied in a solvent, such as acetone or ethyl acetate, and the safety data reflects the hazards of the solution.

GHS Hazard Pictograms:

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Signal Word:Warning

Hazard Statements:

- H302: Harmful if swallowed.
- H317: May cause an allergic skin reaction.

- H373: May cause damage to organs (specifically the heart) through prolonged or repeated exposure if swallowed.
- H410: Very toxic to aquatic life with long-lasting effects.

Precautionary Statements:

- P260: Do not breathe dust.
- P273: Avoid release to the environment.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301 + P330 + P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P501: Dispose of contents/container to an approved waste disposal plant.

Experimental Data

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **Atrazine-d5**.

Property	Value	Reference
Physical State	Solid, Crystalline Powder	
Color	White to off-white	
Melting Point	171 - 174 °C	
Boiling Point	368.5 ± 25.0 °C at 760 mmHg	
Solubility in Water	37 mg/L	
Partition Coefficient (log Pow)	2.61	
Vapor Pressure	0.0000003 mmHg	
Density	1.3 ± 0.1 g/cm ³	

Toxicological Data

Toxicological data is essential for assessing the potential health risks associated with a substance. The following data pertains to the non-deuterated form, Atrazine, which is considered toxicologically equivalent for hazard assessment.

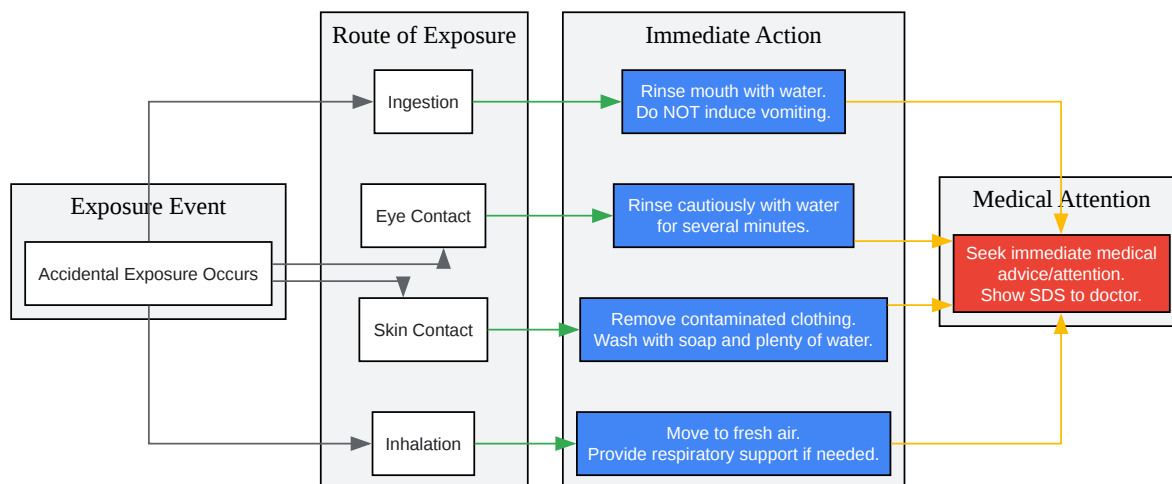
Test	Species	Route	Value	Reference
LD50	Rat	Oral	3090 mg/kg	
LD50	Mouse	Oral	1750 mg/kg	
LD50	Rabbit	Oral	750 mg/kg	
LD50	Rat	Dermal	>2,000 mg/kg	
LC50 (4h)	Rat	Inhalation	>5.1 mg/L	

Experimental Protocols & Safety Procedures

The following sections detail standardized procedures for handling **Atrazine-d5** safely in a laboratory setting, based on common Safety Data Sheet recommendations.

First-Aid Measures

Immediate and appropriate first aid is critical in the event of accidental exposure. The logical flow for response is outlined below.



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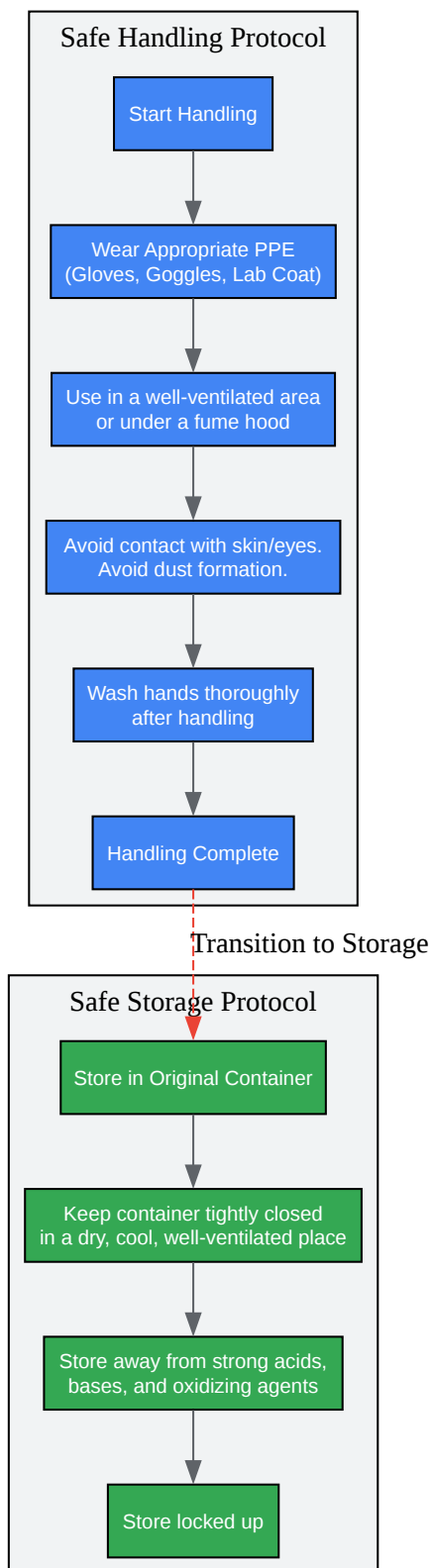
Caption: First-aid response workflow following exposure.

Detailed First-Aid Protocols:

- **Inhalation:** If inhaled, move the person to fresh air. If breathing is difficult, provide respiratory support. Consult a physician.
- **Skin Contact:** In case of skin contact, immediately wash off with soap and plenty of water. Remove any contaminated clothing. If skin irritation or a rash occurs, seek medical attention.
- **Eye Contact:** Flush eyes with water as a precaution for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If symptoms persist, consult a doctor.
- **Ingestion:** If swallowed, rinse the mouth thoroughly with water. Never give anything by mouth to an unconscious person. Do NOT induce vomiting. Call a physician or poison control center immediately.

Handling and Storage

Proper handling and storage are paramount to prevent exposure and maintain the chemical's integrity.



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Caption: Workflow for safe handling and storage.

Handling Procedures:

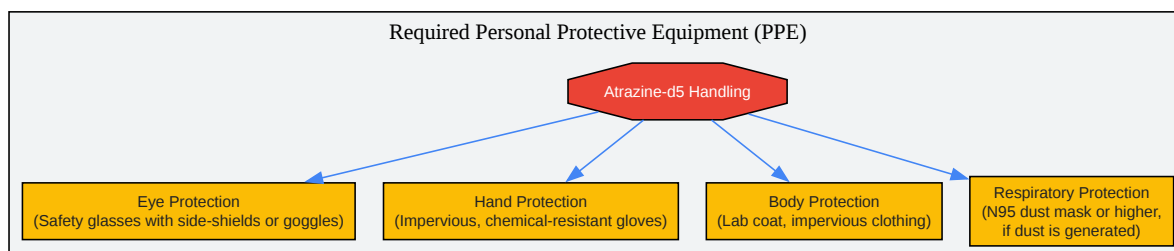
- Work in a well-ventilated area, preferably under a chemical fume hood, to avoid inhalation of dust.
- Avoid all personal contact, including inhalation. Wear personal protective equipment.
- Avoid the formation of dust and aerosols.
- After handling, wash hands and face thoroughly.

Storage Conditions:

- Store in a cool, dry, and well-ventilated location.
- Keep the container tightly closed and sealed until ready for use.
- Store away from incompatible materials such as strong acids, bases, and oxidizing agents.

Personal Protective Equipment (PPE)

The use of appropriate PPE is a mandatory control measure to minimize exposure risk.



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Caption: Mandatory PPE for handling **Atrazine-d5**.

- Eye/Face Protection: Use safety glasses with side shields or chemical goggles.
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat. Change gloves immediately if contaminated.
- Respiratory Protection: If engineering controls are insufficient to prevent airborne dust, a NIOSH-approved respirator (such as a type N95 dust mask) is recommended.

Disposal Considerations

Waste materials must be handled as hazardous waste. Dispose of contents and containers in accordance with local, regional, national, and international regulations. Do not allow the product to enter drains or waterways due to its high toxicity to aquatic life.

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